

Application Note: Synthesis of 1-Iodo-1-Octyne from 1-Octyne

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Abstract & Strategic Significance

1-Iodoalkynes are pivotal building blocks in modern organic synthesis, serving as superior electrophiles in C-C bond-forming reactions such as Cadiot-Chodkiewicz coupling (diyne synthesis) and Sonogashira cross-coupling. While 1-octyne is a commodity chemical, its conversion to **1-iodo-1-octyne** requires precise control to avoid di-iodination or oxidative homocoupling (Glaser coupling).

This guide details two distinct, field-proven protocols for this transformation:

- Method A (The "Robust" Protocol): Morpholine/Iodine system. Ideal for gram-to-kilogram scale-up due to low cost and absence of heavy metals.
- Method B (The "Rapid" Protocol): NIS/AgNO₃ catalytic system. Ideal for high-throughput screening (HTS) and milligram-scale medicinal chemistry where speed and mildness are paramount.

Mechanistic Insight & Decision Matrix

Understanding the electrophilic nature of the iodine source is critical. Terminal alkynes are weak nucleophiles; thus, the reaction requires either a strong base to generate a highly nucleophilic acetylide anion or a highly activated electrophilic iodine species.

Reaction Pathways

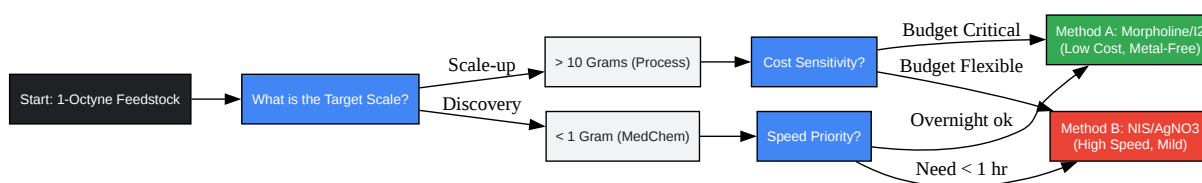
- **Morpholine/Iodine Route:** Relies on the formation of a charge-transfer complex between morpholine and iodine (

 -iodomorpholine species), which acts as a mild iodinating agent. The morpholine simultaneously acts as the base to sequester the generated HI.
- **NIS/AgNO₃ Route:** Silver(I) acts as a Lewis acid, coordinating to the succinimide nitrogen of N-Iodosuccinimide (NIS). This dramatically weakens the N-I bond, generating a "supra-electrophilic" iodonium species (

) capable of reacting with the alkyne under neutral conditions.

Method Selection Guide

The following decision tree assists in selecting the appropriate protocol based on project constraints.



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Figure 1: Decision matrix for selecting the optimal iodination protocol.

Protocol A: Morpholine/Iodine (Metal-Free)

Best for: Large-scale preparation, cost-sensitive projects. Reference Grounding: Based on the classic Vowinkel method and optimized variations [1, 2].

Reagents & Equipment

- Substrate: 1-Octyne (1.0 equiv)
- Reagent: Iodine () (1.5 equiv)[1]
- Reagent/Solvent: Morpholine (3.0 - 4.0 equiv)
- Solvent (Optional): Toluene (if solubilization is difficult, though neat morpholine often suffices).
- Equipment: Round-bottom flask, magnetic stir bar, reflux condenser (optional), addition funnel.

Step-by-Step Procedure

- Preparation: In a fume hood, charge a round-bottom flask with Morpholine (3.0 equiv).
- Iodine Addition: Cool the flask to 0°C (ice bath). Add Iodine (, 1.5 equiv) in small portions.[1]
 - Note: The reaction between morpholine and iodine is exothermic. Ensure the temperature remains < 20°C during addition to prevent volatilization of iodine. The solution will turn dark reddish-brown.
- Substrate Addition: Add 1-Octyne (1.0 equiv) dropwise over 15 minutes.
- Reaction: Remove the ice bath. Stir vigorously at Room Temperature (25°C) for 12–24 hours.
 - Optimization: For faster kinetics, heat to 45°C for 4 hours.

- Quench: Pour the reaction mixture into a separatory funnel containing 10% Na₂S₂O₃ (Sodium Thiosulfate) solution. Shake vigorously until the iodine color fades to pale yellow.
- Extraction: Extract with Diethyl Ether or Hexanes (3 x volumes).
- Acid Wash (Critical): Wash the combined organic layers with 1M HCl (2x) to remove excess morpholine.
- Drying: Wash with brine, dry over anhydrous
, filter, and concentrate under reduced pressure (keep bath < 40°C).

Protocol B: NIS / AgNO₃ (Catalytic)

Best for: High-value intermediates, rapid synthesis, functional group tolerance. Reference Grounding: Adapted from Hofmeister et al. and recent catalytic updates [3, 4].

Reagents & Equipment

- Substrate: 1-Octyne (1.0 equiv)
- Reagent: N-Iodosuccinimide (NIS) (1.1 - 1.2 equiv)
- Catalyst: Silver Nitrate (
) (0.05 - 0.1 equiv)
- Solvent: Acetonitrile (
) or Acetone (dry).
- Equipment: Foil-wrapped flask (light protection), stir bar.

Step-by-Step Procedure

- Dissolution: Dissolve 1-Octyne (1.0 equiv) in Acetonitrile (0.1 M concentration).
- Catalyst Addition: Add
(0.1 equiv).

- Reagent Addition: Add NIS (1.1 equiv) in one portion.
 - Visual Cue: A white precipitate (Succinimide) may begin to form, or AgI if decomposition occurs (yellow).
- Reaction: Wrap the flask in aluminum foil (Ag salts are light-sensitive). Stir at Room Temperature for 30–60 minutes.
 - Monitoring: Check TLC (Hexanes). **1-iodo-1-octyne** is slightly less polar than 1-octyne, but staining with

will show a difference in oxidation rate.
- Workup: Filter the mixture through a pad of Celite to remove silver salts and succinimide.
- Partition: Dilute filtrate with water and extract with Ethyl Acetate.
- Purification: Wash organics with water and brine. Dry over

and concentrate.
 - Note: This method typically yields high purity (>95%) without column chromatography.

Characterization & Data Validation

To validate the synthesis, compare obtained data against these standard values.

NMR Spectroscopy (Expected Data)

The disappearance of the terminal alkyne proton is the primary diagnostic.

Nucleus	Signal	Shift (ppm)	Multiplicity	Assignment
1H NMR	Terminal H	~1.95	Triplet	Disappears in Product
1H NMR	Propargylic	2.35	Triplet	Shifts slightly vs SM
13C NMR	C-I (C1)	-7.0 to 0.0	Singlet	Highly shielded (Diagnostic)
13C NMR	Alkynyl (C2)	~90.0	Singlet	Internal alkyne carbon

Physical Properties

- Appearance: Clear to pale yellow oil.
- Stability: Stored at -20°C over Copper wire (stabilizer) to prevent polymerization.
- Boiling Point: ~80-85°C at 10 mmHg (Avoid distillation if possible; potential explosion hazard).

Safety & Handling (Critical)

Warning: Haloalkynes are high-energy compounds. While **1-iodo-1-octyne** is relatively stable compared to lower molecular weight analogues (like diiodoacetylene), strictly adhere to these safety protocols.

- Explosion Hazard: Do not distill the product at atmospheric pressure. Overheating (>100°C) can cause rapid decomposition or explosion.
- Light Sensitivity: Iodine-carbon bonds are photolabile. Store in amber vials wrapped in foil.
- Toxicity: Morpholine is corrosive and toxic. Silver nitrate is an oxidant and stains skin black. NIS is an irritant.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Method A)	Incomplete formation of N-I complex.	Ensure Morpholine/I ₂ mixes for 15 mins before adding alkyne. Increase temp to 45°C.
Dark Product Color	Free Iodine contamination.	Wash organic layer thoroughly with 10% until colorless.
Silver Residue (Method B)	Inefficient filtration.	Use a fine frit or Celite pad. Wash the pad with EtOAc to recover trapped product.
Product Polymerization	Acidic impurities or heat.	Store with a trace of copper turnings. Ensure all acid is removed during workup.

References

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Sources

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